

Conformational Analysis of Six-Membered Cyclic -Amino Acids: A Technical Guide

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Compound of Interest

Compound Name: 6-Aminocyclohex-3-ene-1-carboxylic acid

CAS No.: 213986-70-0

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Executive Summary

This technical guide addresses the structural characterization of six-membered cyclic

-amino acids, with a specific focus on 2-aminocyclohexanecarboxylic acid (ACHC). These residues are critical "building blocks" in peptidomimetic drug design.^[1] Unlike flexible linear

-peptides, the cyclohexane ring imposes severe conformational constraints ("locking" effect), forcing the backbone into specific torsion angles that drive the formation of stable secondary structures, most notably the 14-helix.

This guide provides researchers with a validated workflow for synthesizing, analyzing, and verifying these structures, synthesizing NMR spectroscopy, X-ray crystallography, and computational modeling.

Part 1: Structural Fundamentals & The "Lock" Mechanism

Stereochemical Control: Cis vs. Trans

The conformational destiny of a cyclic

-peptide is determined at the monomer level. The cyclohexane ring exists predominantly in the chair conformation. The relative orientation of the amino (

) and carboxyl (

) groups defines the secondary structure propensity.

Isomer	Ring Substituent Orientation	Dominant Conformation	Resulting Foldamer
(R,R)-trans-ACHC	Diequatorial ()	Rigid, extended	14-Helix (Stable)
(R,S)-cis-ACHC	Axial-Equatorial (or)	Flexible, variable	Strand / 10/12-Helix

The Diequatorial Driver: In trans-ACHC, both substituents occupy equatorial positions to minimize 1,3-diaxial steric strain. This locks the C

-C

torsion angle (

) at approximately 60°, which is the exact geometric requirement to permit

hydrogen bonding (the hallmark of the 14-helix).

The 14-Helix Architecture

The 14-helix is the "gold standard" structure for six-membered cyclic

-peptides.

- H-Bonding: Formed between the C=O of residue

and the N-H of residue

.

- Ring Size: The H-bond closes a 14-membered pseudocycle.[\[1\]](#)
- Pitch: Approximately 3.0 residues per turn.[\[1\]](#)
- Dipole: Net dipole is lower than
-helices due to opposing amide orientations.[\[1\]](#)

Part 2: Analytical Methodologies (The "How-To")

NMR Spectroscopy: The Gold Standard

Solution-state NMR is the primary method for validating foldamer structure. The rigid ring allows for precise extraction of torsion angles via coupling constants.

Critical Parameter:

Coupling Constants

The magnitude of the vicinal proton coupling (

and

) correlates directly with the dihedral angle via the Karplus equation.

Proton Pair	Relationship	Typical Value (Hz)	Structural Implication
H - H	Trans-Diaxial ()	9.5 - 12.0	Trans-isomer (rigid)
H - H	Axial-Equatorial ()	2.0 - 5.0	Cis-isomer or distorted
NH - H	Variable	8.0 - 10.0	Indicates H-bonded (solvent shielded)

NOE Patterns (Nuclear Overhauser Effect)

- Sequential NOEs (): Strong in 14-helices.
- Medium-range NOEs (): Diagnostic for helical turns.
- Long-range NOEs (): The "smoking gun" for the 14-helix.

Experimental Protocol: NMR-Based Conformational Assignment

Objective: Determine if an ACHC oligomer adopts a 14-helix in solution.

- Sample Preparation:
 - Dissolve 2-5 mg of peptide in 600 L of solvent.[\[1\]](#)

- Solvent Choice: CD

OH (Methanol-d3) is preferred for mimicking physiological polarity while maintaining solubility.^[1] Pyridine-d5 is used if aggregation is observed (disrupts intermolecular H-bonds).^[1]

- 1D

H Acquisition:

- Acquire standard spectrum with water suppression (presat).^[1]
- Checkpoint: Sharp amide peaks indicate a structured monomer.^[1] Broad peaks suggest aggregation (dilute sample).^[1]

- 2D Experiments:

- COSY/TOCSY: Assign spin systems (identify individual residues).
- ROESY (or NOESY): Mixing time 200-300 ms.^[1] Identify spatial proximities.

- H-Bond Validation (Solvent Titration):

- Titrate with DMSO-d6.^[1]
- Amide protons involved in intramolecular H-bonds (helix interior) will show minimal chemical shift change (ppb/K).^[1]

- Structure Calculation:

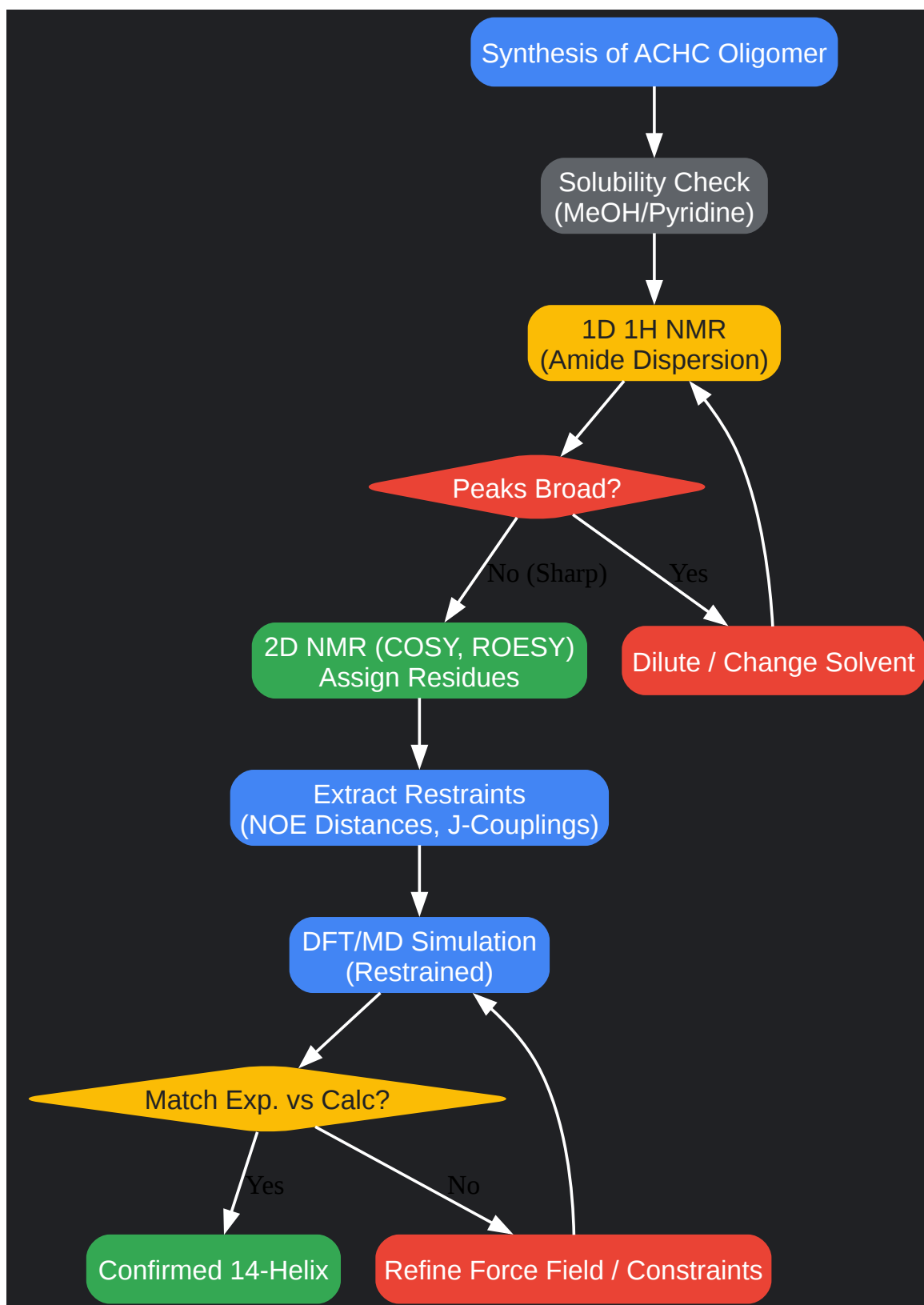
- Convert NOE volumes to distance constraints.
- Convert values to dihedral constraints.
- Run Simulated Annealing (e.g., XPLOR-NIH or CYANA).^[1]

Part 3: Visualization of Workflows

Diagram: Conformational Analysis Workflow

This flowchart outlines the iterative process of validating a

-peptide structure.



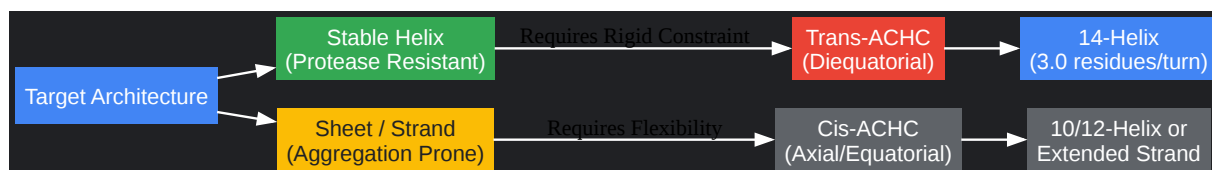
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Caption: Iterative workflow for the structural determination of cyclic

-peptides, moving from synthesis to computational validation.

Diagram: Stereochemical Decision Tree

How to select the correct monomer for the desired biological architecture.



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Caption: Decision logic for selecting ACHC stereochemistry based on the target peptidomimetic fold.

Part 4: Applications in Drug Design

The primary utility of ACHC-based peptides lies in their metabolic stability. The 14-helix presents side chains in a specific spatial arrangement (3 residues per turn) that can mimic the

-helix of natural proteins (3.6 residues per turn) but with a different backbone spacing.

Key Application Areas:

- **Protein-Protein Interaction (PPI) Inhibitors:** The rigid backbone allows the display of pharmacophores (side chains) to match "hot spots" on target proteins (e.g., Bcl-2 family inhibitors).
- **Antimicrobial Peptides (AMPs):** Cationic amphiphilic 14-helices can disrupt bacterial membranes.^[1] The cyclic backbone prevents degradation by bacterial proteases.
- **Cell Penetrating Peptides:** The lipophilic nature of the cyclohexane ring, combined with cationic substituents, enhances cellular uptake.

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